

Application Notes and Protocols for N-acetyl-D-glucosamine (GlcNAc) Solutions

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Compound of Interest

Compound Name: DNJNAc

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Introduction

N-acetyl-D-glucosamine (GlcNAc) is a pivotal monosaccharide derivative of glucose actively investigated in various fields, including drug development, cosmetics, and as a food supplement.[1] As a fundamental component of glycoproteins, proteoglycans, and glycosaminoglycans, its role in cellular processes is of significant interest.[2] Notably, GlcNAc has been identified as an activator of the NLRP3 inflammasome, a key component of the innate immune system, by inducing the dissociation of hexokinase from mitochondria.[1] It also serves as a cytoprotective agent, maintaining the integrity of mucous membranes.[1]

Accurate and reproducible experimental outcomes hinge on the correct preparation and storage of GlcNAc solutions. This document provides a detailed protocol for the preparation of GlcNAc solutions, recommendations for storage to ensure stability, and a summary of its solubility in various solvents.

Data Presentation: Quantitative Solubility and Storage Data

The following table summarizes the key quantitative data for the preparation and storage of N-acetyl-D-glucosamine solutions.

Parameter	Value	Solvent/Condition	Source
Molecular Weight	221.21 g/mol	-	[2]
Solubility in Water	25% (250 mg/mL)	Water	[2]
Solubility in PBS (pH 7.2)	~5 mg/mL	Phosphate-Buffered Saline	[3]
Solubility in DMSO	~10 mg/mL	Dimethyl Sulfoxide	[3]
Solubility in Dimethyl Formamide	~0.25 mg/mL	Dimethyl Formamide	[3]
Solid Form Stability	≥ 4 years	-20°C	[3]
Aqueous Solution Stability	Not recommended for more than one day	Aqueous buffers	[3]
Stock Solution Stability	Up to 6 months	Aliquoted and stored at -20°C	[4]

Experimental Protocols

Protocol for Preparation of a 100 mM Aqueous Stock Solution of N-acetyl-D-glucosamine

This protocol describes the preparation of a 100 mM stock solution of GlcNAc in sterile water, suitable for use in cell culture and other biological assays.

Materials:

- N-acetyl-D-glucosamine (powder, ≥98% purity)[3]
- Sterile, deionized, or distilled water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer

- Sterile filtration unit (0.22 µm pore size)
- Sterile microcentrifuge tubes for aliquoting

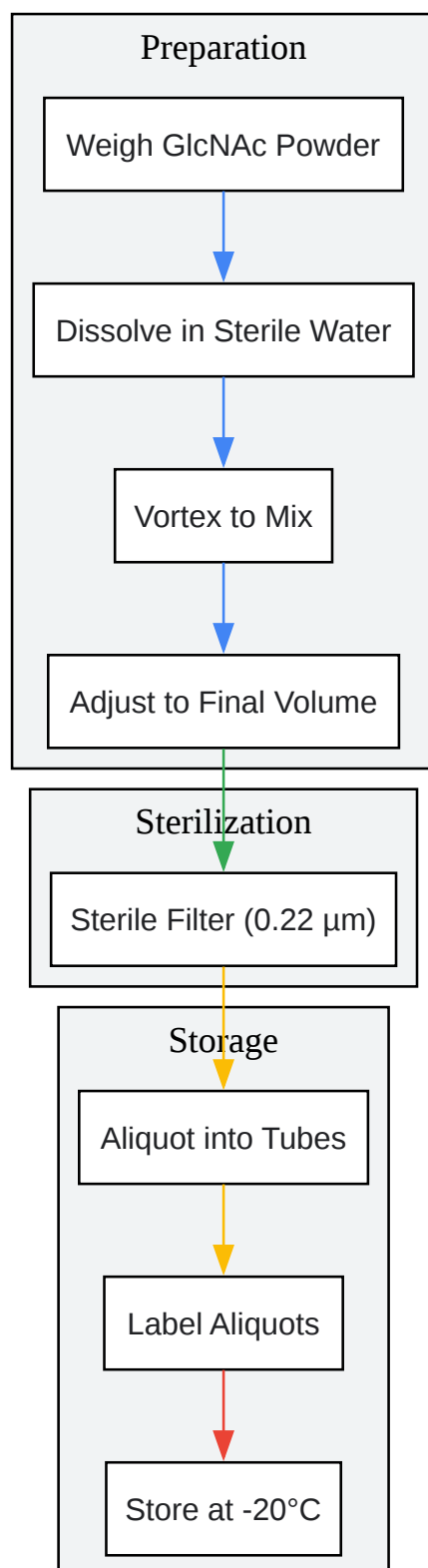
Procedure:

- Calculate the required mass of N-acetyl-D-glucosamine:
 - The molecular weight of GlcNAc is 221.21 g/mol .
 - To prepare 10 mL of a 100 mM (0.1 M) solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 221.21 \text{ g/mol} = 0.22121 \text{ g}$
 - Weigh out approximately 221 mg of N-acetyl-D-glucosamine powder using an analytical balance.
- Dissolution:
 - Transfer the weighed GlcNAc powder into a sterile 15 mL conical tube.
 - Add a small volume of sterile water (e.g., 5 mL) to the tube.
 - Vortex the tube vigorously until the powder is completely dissolved. The solution should be clear and colorless.^[2]
 - Once dissolved, add sterile water to bring the final volume to 10 mL.
- Sterilization:
 - To ensure sterility for cell culture applications, filter the solution through a 0.22 µm sterile filtration unit into a new sterile conical tube.
- Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μ L or 500 μ L) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- For short-term storage (up to one day), aqueous solutions can be stored at 4°C.[3][5]
- For long-term storage, store the aliquots at -20°C. Stock solutions are reported to be stable for up to 6 months when stored at -20°C.[4]

Mandatory Visualizations

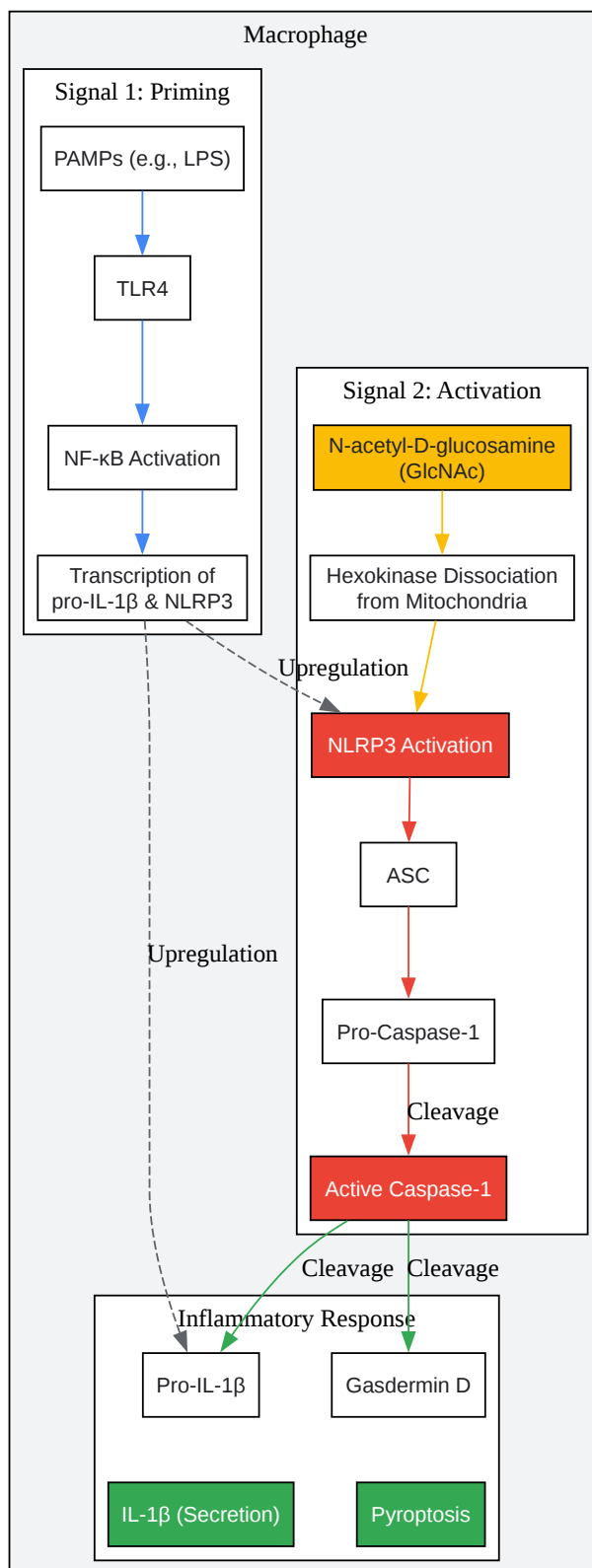
Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing a sterile GlcNAc stock solution.

Signaling Pathway: NLRP3 Inflammasome Activation by GlcNAc



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Caption: GlcNAc-mediated activation of the NLRP3 inflammasome.

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References

- 1. adipogen.com [adipogen.com]
- 2. N-Acetylglucosamine: Production and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. athenaes.com [athenaes.com]
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